Application Notes and Protocols for BH-Iaa Stock Solution Preparation

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Compound of Interest

Compound Name: *BH-Iaa*

Cat. No.: *B606062*

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This document provides a detailed guide for the dissolution and preparation of stock solutions of **BH-Iaa**, a potent antagonist of auxin signaling.

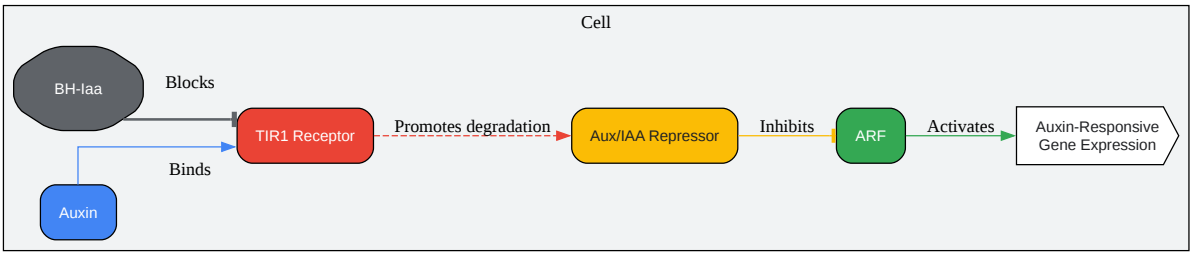
Introduction to **BH-Iaa**

BH-Iaa is a synthetic molecule that acts as a specific antagonist of the TIR1-mediated auxin signaling pathway. By blocking this pathway, **BH-Iaa** can induce effects such as the transition from the mitotic cycle to the endocycle in plant cells. Its targeted action makes it a valuable tool for studying auxin-related physiological processes and for potential applications in drug development.

Signaling Pathway of TIR1-mediated Auxin Signaling

The following diagram illustrates the simplified signaling pathway inhibited by **BH-Iaa**.

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Figure 1: Simplified TIR1-mediated auxin signaling pathway and the inhibitory action of **BH-Iaa**.

Physicochemical Properties and Storage

A summary of the key properties of **BH-Iaa** is provided below.

Property	Value
Molecular Formula	$C_{21}H_{30}N_2O_4$
Molecular Weight	374.47 g/mol
Appearance	Solid
Primary Solvent	Dimethyl sulfoxide (DMSO)[1]
Powder Storage	-20°C for up to 3 years, 4°C for up to 2 years[2]
In-Solvent Storage	-80°C for up to 6 months, -20°C for up to 1 month[2]

Experimental Protocols

Materials and Equipment

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- **BH-Iaa** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

Protocol for Preparing a 10 mM **BH-Iaa** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for further dilutions.

- Preparation: Before starting, ensure all equipment is clean and dry. Work in a fume hood or a well-ventilated area.
- Weighing **BH-Iaa**: Accurately weigh out a desired amount of **BH-Iaa** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.745 mg of **BH-Iaa**.
- Dissolution:
  - Add the weighed **BH-Iaa** powder to a microcentrifuge tube or an amber vial.
  - Add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
  - Vortex the solution until the **BH-Iaa** is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Storage:
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

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- Store the aliquots at -20°C or -80°C as indicated in the table above.

Molarity Calculator for Custom Stock Solutions

To prepare a stock solution of a specific molarity, use the following formula:

Mass (mg) = Desired Molarity (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000

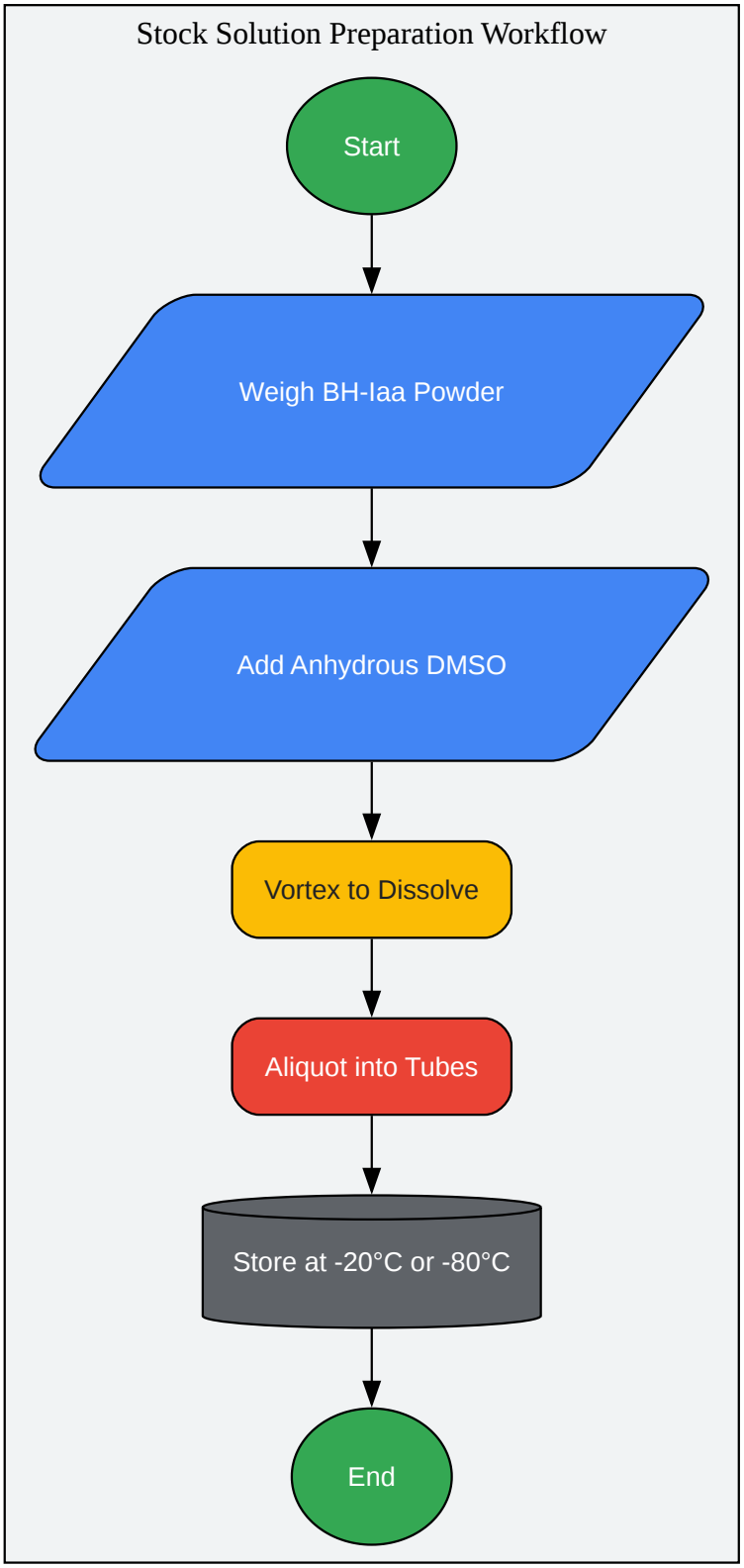
Desired Molarity (mM)	Volume of DMSO for 1 mg BH-Iaa (µL)	Volume of DMSO for 5 mg BH-Iaa (mL)
1	2670.4	13.35
5	534.1	2.67
10	267.0	1.34
20	133.5	0.67

Note: The molecular weight used for these calculations is 374.47 g/mol .

Experimental Workflow

The following diagram outlines the general workflow for preparing a **BH-Iaa** stock solution.

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Figure 2: Workflow for the preparation of a **BH-Iaa** stock solution.

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Safety Precautions

- Handle **BH-Iaa** powder in a well-ventilated area or a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.

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References

- 1. BH-IAA Supplier | CAS 1020201-82-4| Auxin Antagonist| AOBIOUS [aobious.com]
- 2. BH-IAA | auxin antagonist | CAS# 1020201-82-4 | InvivoChem [invivochem.com]
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